

# Application Note: Preparation of TC-E 5008 Stock Solution in DMSO

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## Compound of Interest

Compound Name: TC-E 5008

Cat. No.: B1681846

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Audience: Researchers, scientists, and drug development professionals.

Abstract: This document provides a detailed protocol for the preparation, storage, and handling of a stock solution for **TC-E 5008**, a selective mutant isocitrate dehydrogenase 1 (mIDH1) inhibitor, using Dimethyl Sulfoxide (DMSO) as the solvent. Adherence to this protocol is crucial for ensuring the compound's stability, concentration accuracy, and experimental reproducibility.

## Introduction

**TC-E 5008** is a potent and selective small molecule inhibitor of the mutant isocitrate dehydrogenase 1 (mIDH1) enzyme.<sup>[1]</sup> The mIDH1 enzyme is a prevalent mutation in several cancers, including gliomas, where it neomorphically converts  $\alpha$ -ketoglutarate to the oncometabolite D-2-hydroxyglutarate (D-2-HG).<sup>[1]</sup> **TC-E 5008** selectively inhibits this process, making it a valuable tool for cancer metabolism research and drug development.

Accurate preparation of stock solutions is the first critical step in any in vitro or in vivo experiment. This protocol outlines the standardized procedure for dissolving **TC-E 5008** in DMSO to achieve a desired concentration, ensuring the integrity of the compound for downstream applications.

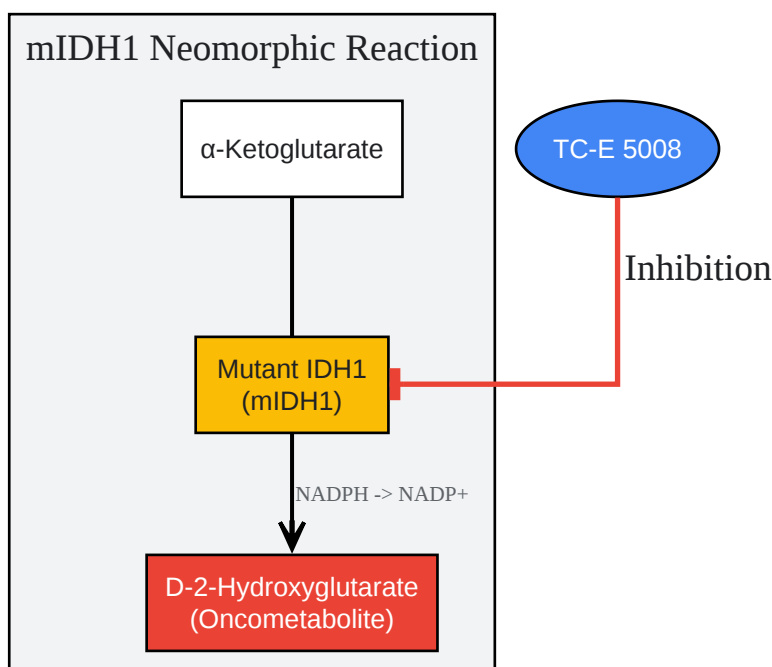
## TC-E 5008 Quantitative Data

All quantitative data for **TC-E 5008** is summarized in the table below for quick reference.

Parameter	Value	Reference
CAS Number	50405-58-8	[1]
Molecular Weight (M.Wt)	215.25 g/mol	[1]
Chemical Formula	C <sub>13</sub> H <sub>13</sub> NO <sub>2</sub>	[1]
Recommended Solvent	DMSO (Dimethyl Sulfoxide)	[1]
Storage of Stock Solution	≤ 1 month at -20°C; ≤ 6 months at -80°C	[1]

## Mechanism of Action: Inhibition of mIDH1

**TC-E 5008** selectively binds to the mutant form of IDH1, inhibiting its catalytic activity. This prevents the conversion of  $\alpha$ -ketoglutarate to D-2-hydroxyglutarate, a key oncogenic event in mIDH1-harboring cancers.



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Caption: Mechanism of **TC-E 5008** action on the mIDH1 pathway.

## Experimental Protocol: Stock Solution Preparation

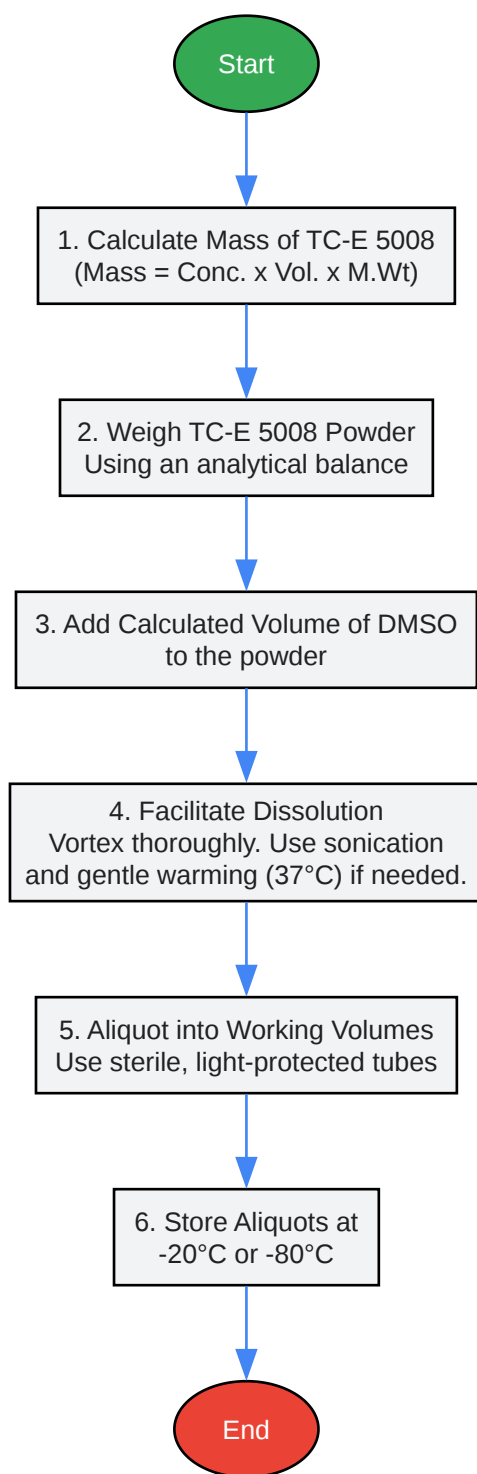
This protocol details the steps to prepare a stock solution of **TC-E 5008**. It is critical to use anhydrous, high-purity DMSO to prevent compound degradation.

### 4.1. Materials and Equipment

- **TC-E 5008** powder
- Anhydrous DMSO ( $\geq 99.7\%$  purity)
- Analytical balance
- Sterile microcentrifuge tubes or cryogenic vials
- Calibrated micropipettes and sterile tips
- Vortex mixer
- Ultrasonic bath (optional, but recommended)

### 4.2. Preparation Workflow

The overall workflow for preparing the stock solution is illustrated below.



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Caption: Step-by-step workflow for **TC-E 5008** stock solution preparation.

#### 4.3. Step-by-Step Procedure

- Determine Required Concentration and Volume: Decide the final concentration (e.g., 10 mM) and total volume of the stock solution you need.
- Calculate the Mass of **TC-E 5008**: Use the following formula to calculate the amount of **TC-E 5008** powder required:

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$$\text{Mass (g)} = \text{Desired Concentration (mol/L)} \times \text{Final Volume (L)} \times \text{Molecular Weight (g/mol)}$$

Example for preparing 1 mL of a 10 mM stock solution:

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$$\text{Mass (mg)} = 10 \text{ mmol/L} \times (1 \text{ mL} / 1000 \text{ mL/L}) \times 215.25 \text{ g/mol} \times 1000 \text{ mg/g}$$

Mass (mg) = 2.1525 mg

- Weigh the Compound: Carefully weigh the calculated mass of **TC-E 5008** powder and place it into a sterile tube.
- Add Solvent: Add the appropriate volume of anhydrous DMSO to the tube containing the powder.
- Dissolve the Compound: Vortex the tube vigorously until the powder is completely dissolved. If the compound does not dissolve readily, the following steps can be taken to increase solubility:
  - Gently warm the tube to 37°C.[1]
  - Place the tube in an ultrasonic bath for a short period.[1]

- Aliquot for Storage: To avoid repeated freeze-thaw cycles that can degrade the compound, divide the stock solution into smaller, single-use aliquots in sterile, clearly labeled cryogenic vials or microcentrifuge tubes.[1]

## Stock Solution Calculation Reference Table

The following table provides pre-calculated volumes of DMSO needed to prepare common stock solution concentrations from specific masses of **TC-E 5008**.[\[1\]](#)

Mass of TC-E 5008	Volume of DMSO for 1 mM Stock	Volume of DMSO for 5 mM Stock	Volume of DMSO for 10 mM Stock
1 mg	4.6458 mL	929.2 $\mu$ L	464.6 $\mu$ L
5 mg	23.2288 mL	4.6458 mL	2.3229 mL
10 mg	46.4576 mL	9.2915 mL	4.6458 mL

## Stability and Storage

Proper storage is essential to maintain the activity of the **TC-E 5008** stock solution.

- Short-Term Storage: For use within one month, store aliquots at  $-20^{\circ}\text{C}$ .[\[1\]](#)
- Long-Term Storage: For storage up to six months, store aliquots at  $-80^{\circ}\text{C}$ .[\[1\]](#)
- Avoid Freeze-Thaw Cycles: Always use a fresh aliquot for each experiment. Do not repeatedly freeze and thaw the same stock tube.[\[1\]](#)
- Light Protection: Store aliquots in amber vials or protect them from light to prevent photodegradation.

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## References

- 1. glpbio.com [glpbio.com]
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